

# Proper Disposal of PK150: A Guide for Laboratory Professionals

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: PK150

Cat. No.: B2454216

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For immediate reference, consult the Safety Data Sheet (SDS) provided by the manufacturer for complete and specific guidance on the disposal of **PK150**. This document outlines the essential procedures for the safe handling and disposal of the novel antibacterial compound **PK150** (CAS 2165324-62-7), ensuring the safety of laboratory personnel and compliance with environmental regulations.

**PK150**, a small-molecule compound identified for its potent activity against *Xanthomonas oryzae* pv. *oryzae* (Xoo), requires careful management as a laboratory chemical. The following procedures are based on general best practices for chemical waste disposal and should be supplemented with the specific instructions from the manufacturer's SDS.

## Immediate Safety and Handling Precautions

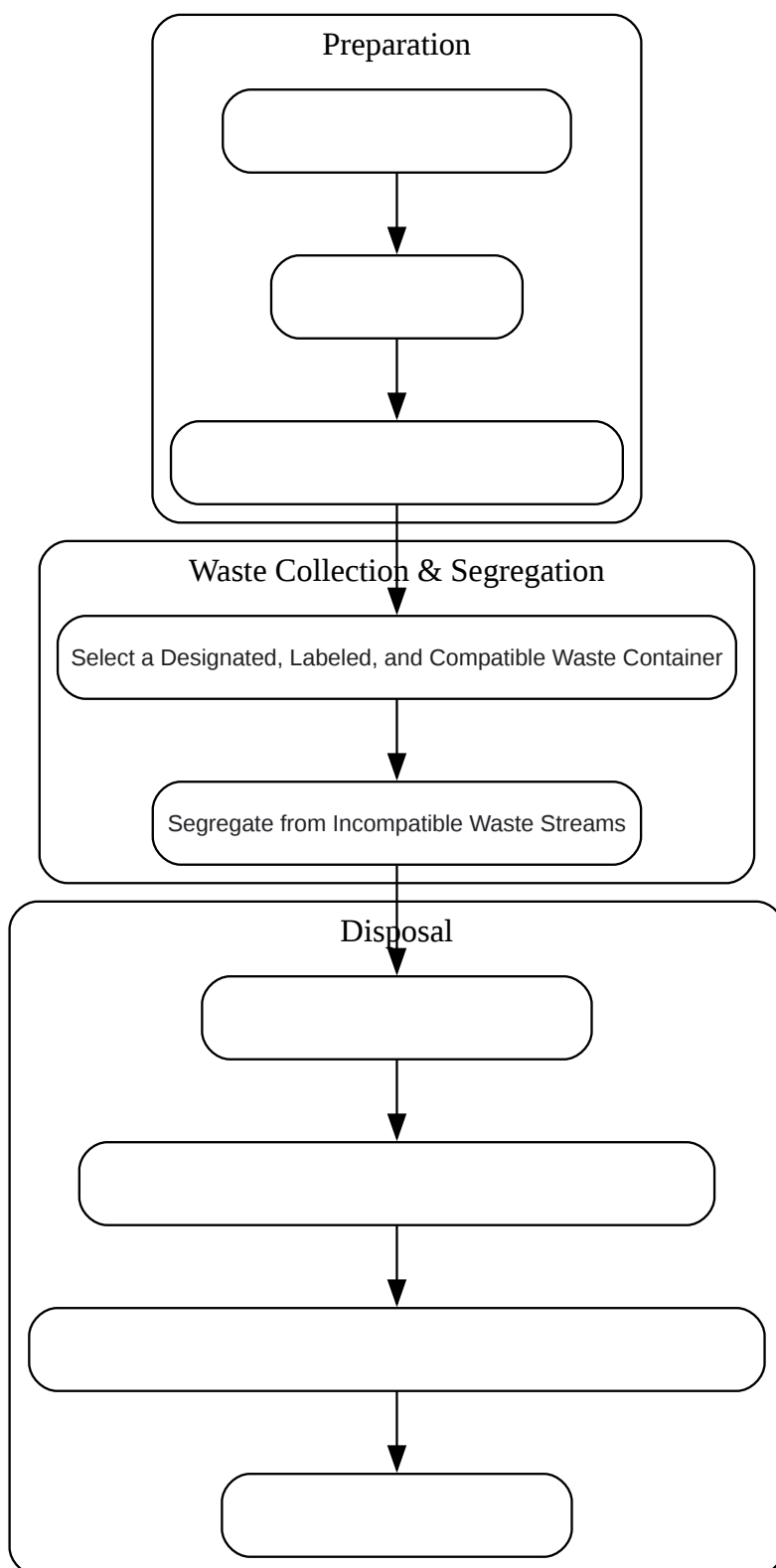
Before initiating any disposal procedures, ensure that all personnel are equipped with appropriate Personal Protective Equipment (PPE), including but not limited to:

- Safety goggles or face shield
- Chemical-resistant gloves
- Laboratory coat

Work should be conducted in a well-ventilated area, preferably within a chemical fume hood, to minimize the risk of inhalation.

## PK150 Disposal Workflow

The proper disposal of **PK150** follows a structured process to ensure safety and regulatory compliance.



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**Figure 1.** Step-by-step workflow for the proper disposal of **PK150** waste.

## Step-by-Step Disposal Procedures

- Consult the Safety Data Sheet (SDS): Always begin by reviewing the manufacturer-specific SDS for **PK150** (CAS 2165324-62-7). This document contains critical information regarding the chemical's hazards, handling, and specific disposal recommendations.
- Wear Appropriate Personal Protective Equipment (PPE): Before handling **PK150** waste, ensure you are wearing the necessary PPE as specified in the SDS.
- Segregate the Waste: Do not mix **PK150** waste with other chemical waste streams unless explicitly permitted by your institution's waste management guidelines and the compound's compatibility data. Improper mixing can lead to hazardous chemical reactions.
- Use Designated Waste Containers:
  - Collect solid **PK150** waste in a clearly labeled, sealed, and compatible container. The container should be designated for solid chemical waste.
  - For solutions containing **PK150**, use a labeled, leak-proof, and compatible liquid waste container.
- Labeling: Ensure the waste container is clearly labeled with "Hazardous Waste," the full chemical name "**PK150**," its CAS number "2165324-62-7," and the approximate quantity.
- Storage: Store the sealed waste container in a designated and secure hazardous waste accumulation area. This area should be well-ventilated and away from general laboratory traffic.
- Arrange for Professional Disposal: Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal company to arrange for the collection and proper disposal of the **PK150** waste. Follow all institutional, local, state, and federal regulations for hazardous waste disposal.

Note: Never dispose of **PK150** down the drain or in the regular trash. This can lead to environmental contamination and is a violation of regulatory standards.

## Quantitative Data Summary

Parameter	Value	Reference
CAS Number	2165324-62-7	Combi-Blocks Safety Data Sheet
Molecular Formula	$C_{15}H_8ClF_5N_2O_3$	Combi-Blocks Safety Data Sheet
Molecular Weight	394.68 g/mol	Combi-Blocks Safety Data Sheet

This information is essential for the accurate labeling and documentation of **PK150** waste for disposal. Always refer to the product-specific documentation for the most accurate and up-to-date information.

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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)